

# In-depth Technical Guide to the Spectroscopic Data of Versicolactone B

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## Compound of Interest

Compound Name: Versicolactone B

Cat. No.: B217328

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the revised structure of **Versicolactone B**, a butyrolactone natural product. The information presented herein is intended to serve as a core resource for researchers engaged in natural product chemistry, analytical chemistry, and drug discovery and development. This document includes tabulated spectroscopic data, detailed experimental protocols, and a visual representation of the analytical workflow.

## Introduction

**Versicolactone B** is a member of the butyrolactone family of secondary metabolites, which are produced by various fungi, including species of *Aspergillus*. Initially isolated and characterized, the structure of **Versicolactone B**, along with its counterpart Versicolactone A, was later revised based on total synthesis and detailed spectroscopic analysis. This guide focuses on the spectroscopic data of the correctly assigned structure of **Versicolactone B**.

## Spectroscopic Data

The following tables summarize the key spectroscopic data for the revised structure of **Versicolactone B**. This data is essential for the unambiguous identification and characterization of the compound.

### <sup>1</sup>H NMR Spectroscopic Data

Table 1:  $^1\text{H}$  NMR (Nuclear Magnetic Resonance) Spectroscopic Data for **Versicolactone B** (500 MHz,  $\text{CDCl}_3$ )

Position	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
3	5.05	d	1.8
4	5.89	d	1.8
6	4.27	ddd	5.3, 5.3, 9.4
7	3.57	'dq' like	5.4, 6.3
8	1.06	d	6.3

Data sourced from Wang, L., & Zhu, W. (2013). Versicolactones A and B: total synthesis and structure revision. *Tetrahedron Letters*, 54(49), 6729–6731.

## $^{13}\text{C}$ NMR Spectroscopic Data

Table 2:  $^{13}\text{C}$  NMR (Nuclear Magnetic Resonance) Spectroscopic Data for **Versicolactone B** (125 MHz,  $\text{CDCl}_3$ )

Position	Chemical Shift ( $\delta$ , ppm)
1	170.8
2	155.6
3	98.2
4	117.3
5	116.2
6	71.2
7	69.6
8	19.6

Data sourced from Wang, L., & Zhu, W. (2013). Versicolactones A and B: total synthesis and structure revision. Tetrahedron Letters, 54(49), 6729–6731.

## Mass Spectrometry (MS) Data

Table 3: High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) Data for **Versicolactone B**

Ion	m/z [M+Na] <sup>+</sup>
Calculated	179.0684
Found	179.0681

## Infrared (IR) Spectroscopy Data

Table 4: Infrared (IR) Spectroscopy Data for **Versicolactone B**

Functional Group	Wavenumber (cm <sup>-1</sup> )
O-H (hydroxyl)	~3400
C=O (lactone)	~1750
C=C (alkene)	~1650

## Experimental Protocols

The following sections detail the methodologies for the isolation and spectroscopic analysis of **Versicolactone B**.

### Isolation of Versicolactone B from *Aspergillus versicolor*

- Fungal Cultivation:** *Aspergillus versicolor* is cultured on a suitable solid medium (e.g., rice or potato dextrose agar) or in a liquid medium (e.g., potato dextrose broth) to promote the production of secondary metabolites.
- Extraction:** The fungal culture (mycelium and/or broth) is extracted exhaustively with an organic solvent, typically ethyl acetate. The solvent is then evaporated under reduced

pressure to yield a crude extract.

- Chromatographic Separation: The crude extract is subjected to a series of chromatographic techniques to isolate **Versicolactone B**. This typically involves:
  - Column Chromatography: The extract is first fractionated using column chromatography on silica gel, eluting with a gradient of solvents (e.g., n-hexane and ethyl acetate).
  - Preparative Thin-Layer Chromatography (pTLC): Fractions containing **Versicolactone B** are further purified using pTLC with a suitable solvent system.
  - High-Performance Liquid Chromatography (HPLC): Final purification is often achieved using reversed-phase HPLC with a C18 column and a mobile phase gradient of water and methanol or acetonitrile.

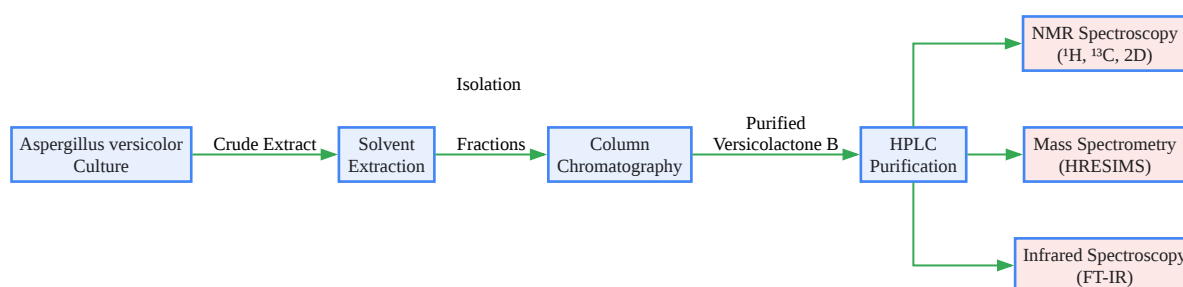
## Spectroscopic Analysis

- Sample Preparation: A small amount (typically 1-5 mg) of purified **Versicolactone B** is dissolved in an appropriate deuterated solvent (e.g., chloroform-d, CDCl<sub>3</sub>) in a standard 5 mm NMR tube.
- Data Acquisition: <sup>1</sup>H NMR, <sup>13</sup>C NMR, and 2D NMR (e.g., COSY, HSQC, HMBC) spectra are recorded on a high-field NMR spectrometer (e.g., 500 MHz or higher).
  - <sup>1</sup>H NMR: Standard parameters include a 30° pulse angle, a spectral width of 10-15 ppm, and a sufficient number of scans to obtain a good signal-to-noise ratio.
  - <sup>13</sup>C NMR: A proton-decoupled sequence is used with a spectral width of 0-220 ppm. A longer acquisition time and a greater number of scans are typically required due to the low natural abundance of the <sup>13</sup>C isotope.
- Sample Preparation: A dilute solution of purified **Versicolactone B** is prepared in a suitable solvent (e.g., methanol or acetonitrile).
- Data Acquisition: High-resolution mass spectra are obtained using an electrospray ionization (ESI) source coupled to a high-resolution mass analyzer (e.g., Orbitrap or TOF). Data is typically acquired in positive ion mode to observe the [M+Na]<sup>+</sup> adduct.

- **Sample Preparation:** A small amount of purified **Versicolactone B** is prepared as a thin film on a salt plate (e.g., NaCl or KBr) by dissolving the sample in a volatile solvent and allowing the solvent to evaporate. Alternatively, a KBr pellet can be prepared by grinding the sample with dry KBr powder and pressing it into a thin disk.
- **Data Acquisition:** The IR spectrum is recorded using a Fourier-Transform Infrared (FT-IR) spectrometer over the range of 4000-400  $\text{cm}^{-1}$ . A background spectrum of the empty sample holder or pure KBr is recorded and subtracted from the sample spectrum.

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of **Versicolactone B**.



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Caption: Experimental workflow for the isolation and spectroscopic analysis of **Versicolactone B**.

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